

Technical Guide to Octanal: Properties and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octanal

Cat. No.: B600720

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and analytical methodologies for **octanal**, an organic aldehyde compound relevant in various research and development sectors, including flavor, fragrance, and pharmaceutical synthesis.

Core Properties of Octanal

Octanal, also known as caprylic aldehyde, is a colorless liquid with a characteristic fruity-citrus odor. It is found naturally in citrus oils and is used as a component in perfumes and flavorings.

[1]

Quantitative Data Summary

The fundamental physicochemical properties of **octanal** are summarized below. This data is essential for experimental design, formulation, and analytical method development.

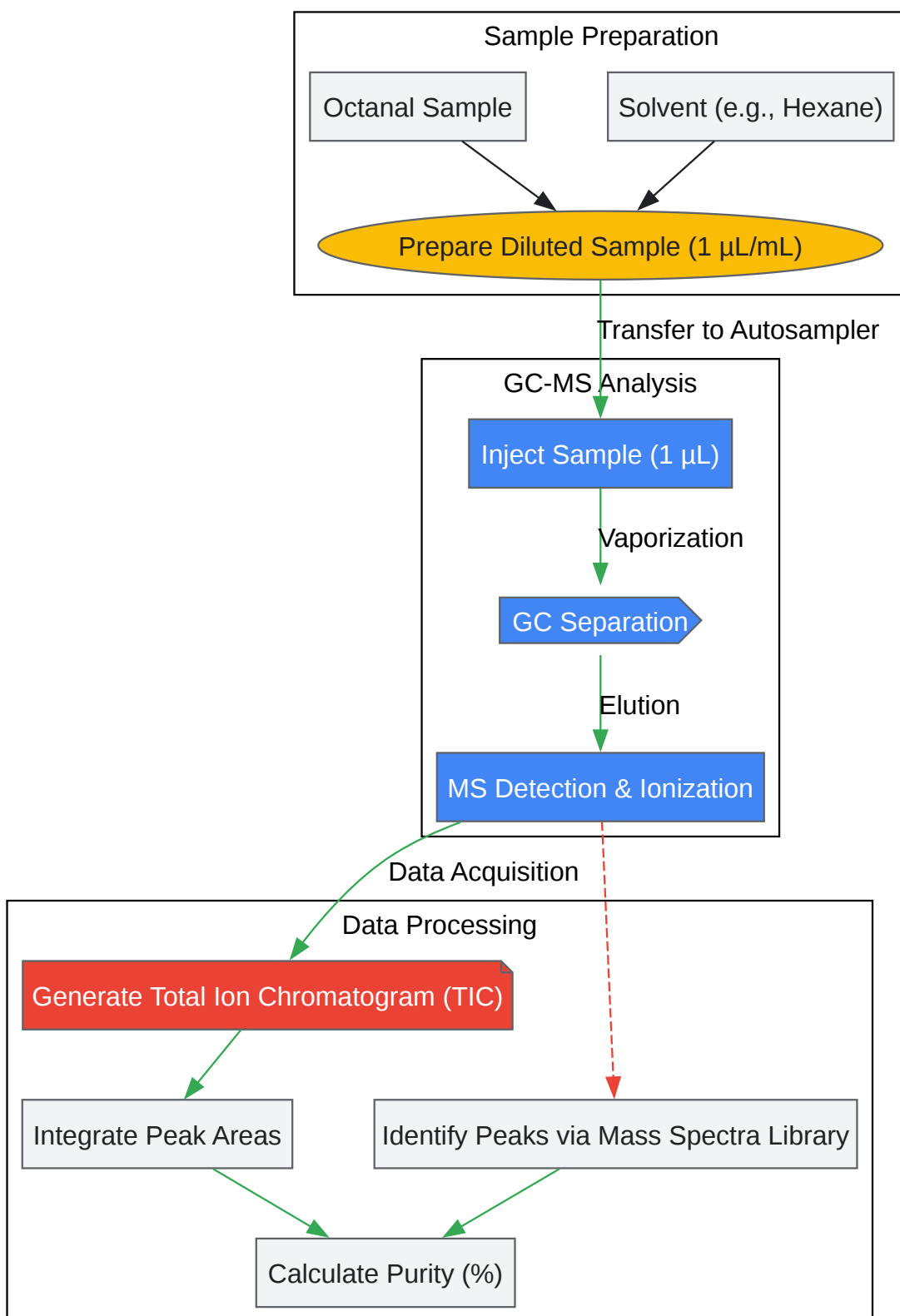
Property	Value	Reference
CAS Registry Number	124-13-0	[2][3][4][5]
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21 g/mol	
Alternate Value (MW)	128.2120 g/mol	

Analytical Workflow: Purity Assessment of Octanal by GC-MS

To ensure the quality and purity of **octanal** for research and development, a robust analytical method is required. Gas Chromatography-Mass Spectrometry (GC-MS) is a standard and effective technique for separating and identifying volatile compounds like **octanal** from a sample matrix.

Experimental Workflow Diagram

The diagram below illustrates the logical flow of the experimental protocol for determining the purity of an **octanal** sample.



[Click to download full resolution via product page](#)

GC-MS workflow for **octanal** purity analysis.

Detailed Experimental Protocol

Objective: To quantify the purity of a given **octanal** sample and identify any volatile impurities using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Materials and Reagents:

- **Octanal** sample (for analysis)
- High-purity **octanal** reference standard (>99.5%)
- GC-grade hexane (or other suitable solvent)
- 2 mL autosampler vials with septa caps
- Micropipettes

2. Instrumentation:

- Gas Chromatograph (GC) equipped with a split/splitless injector and a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
- Mass Spectrometer (MS) detector capable of electron ionization (EI).
- Data acquisition and processing software.

3. Standard and Sample Preparation:

- Reference Standard Preparation: Accurately prepare a stock solution of the **octanal** reference standard in hexane at a concentration of 1000 μ g/mL.
- Sample Preparation: Dilute the **octanal** sample to be tested in hexane to a final concentration of approximately 1000 μ g/mL. This ensures the response is within the linear range of the detector.
- Solvent Blank: Prepare a vial containing only hexane to check for solvent impurities and system contamination.

4. GC-MS Method Parameters:

- Injector:
 - Injection Volume: 1 μ L
 - Injector Temperature: 250 $^{\circ}$ C
 - Split Ratio: 50:1
- Oven Temperature Program:
 - Initial Temperature: 60 $^{\circ}$ C, hold for 2 minutes
 - Ramp Rate: 10 $^{\circ}$ C/min to 280 $^{\circ}$ C
 - Final Hold: Hold at 280 $^{\circ}$ C for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 40-400
 - Source Temperature: 230 $^{\circ}$ C
 - Quadrupole Temperature: 150 $^{\circ}$ C
 - Scan Mode: Full Scan

5. Data Analysis and Purity Calculation:

- Inject the solvent blank, followed by the reference standard, and then the prepared sample.
- Acquire the data for each run.
- For the sample run, integrate the peak area of all detected compounds in the total ion chromatogram (TIC).

- Identify the main peak as **octanal** by comparing its retention time and mass spectrum with the reference standard.
- Calculate the purity of the **octanal** sample using the area percent method:

$$\text{Purity (\%)} = (\text{Area of } \mathbf{Octanal} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$$

- Identify any significant impurity peaks by comparing their mass spectra against a spectral library (e.g., NIST).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Octanal - Wikipedia [en.wikipedia.org]
- 2. Octanal [webbook.nist.gov]
- 3. haihangchem.com [haihangchem.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. Octanal | C₈H₁₆O | CID 454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide to Octanal: Properties and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600720#octanal-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com